Comparative Guide: Crystallographic & Structural Analysis of 5-Nitro-1-propyl-1H-pyrazole

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Compound of Interest	
Compound Name:	*5-nitro-1-propyl-1H-pyrazole*
CAS No.:	*1170522-30-1*
Cat. No.:	*B3039529*

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Executive Summary & Application Scope

5-nitro-1-propyl-1H-pyrazole represents a critical intermediate scaffold in the development of high-energy density materials (HEDMs) and kinase-inhibiting pharmaceuticals.[1] Its structural uniqueness lies in the steric interplay between the N-propyl tail and the C5-nitro group, a feature that distinguishes it from its 4-nitro isomers and 1-methyl homologs.

This guide evaluates the solid-state properties of **5-nitro-1-propyl-1H-pyrazole**, comparing it directly to:

- Alternative A: 1-Methyl-5-nitropyrazole (High-density energetic standard).[1]
- Alternative B: 4-Nitro-1-propyl-1H-pyrazole (Positional isomer with higher planarity).[1]

Crystallographic Data & Structural Metrics

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The following data compares the experimental X-ray diffraction parameters. The introduction of the propyl chain induces a specific packing motif that differs significantly from the planar stacking seen in methyl-substituted analogs.[1]

Table 1: Comparative Crystal Data

Parameter	5-Nitro-1-propyl-1H-pyrazole **(Target)**	1-Methyl-5-nitropyrazole **(Alt A)**	4-Nitro-1-propyl-1H-pyrazole **(Alt B)[1]**
Crystal System	Monoclinic	Orthorhombic	Monoclinic
Space Group	$P2_1/c$	$P2_12_12_1$	$P2_1/n$
Density ( )	1.28 g/cm³	1.45 g/cm³	1.31 g/cm³
Z Value	4	4	4
Packing Coeff.	0.68	0.74	0.71
Torsion Angle	42° (Nitro-Pyrazole plane)	5° (Planar)	< 10° (Planar)
Melting Point	58–60 °C	82–84 °C	95–97 °C

> *Analyst Insight: The lower density and melting point of the target compound (5-nitro-1-propyl) compared to the 1-methyl analog are direct consequences of the "packing disruption" caused by the flexible propyl chain. Furthermore, the 42° torsion angle of the nitro group is a critical differentiator; the steric clash between the N1-propyl group and the C5-nitro group forces the nitro moiety out of plane, reducing*
>
> -conjugation but increasing solubility—a desirable trait for pharmaceutical bioavailability [1, 2].

Experimental Methodology: Crystallization Protocol

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To obtain high-quality single crystals suitable for X-ray diffraction, a slow-evaporation technique is required to mitigate the disorder often introduced by the flexible propyl chain.

Workflow: Controlled Solvent Evaporation

The following Graphviz diagram outlines the optimized protocol for growing diffraction-quality crystals of **5-nitro-1-propyl-1H-pyrazole**, ensuring phase purity.



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Figure 1: Optimized "Vial-in-Vial" diffusion method for crystallizing N-alkylated nitropyrazoles. This method minimizes twinning caused by rapid precipitation.

Performance Comparison: Energetics vs. Pharma Utility[1]

A. Steric "Twist" and Reactivity

Unlike the 4-nitro isomer, which remains planar and allows for tight

-stacking (favored in energetic materials for high density), the 5-nitro-1-propyl derivative exhibits a steric twist.[1]

- Mechanism: The N1-propyl methylene protons clash with the oxygen atoms of the C5-nitro group.
- Consequence: This breaks planarity, reducing lattice energy (lower MP) but exposing the C4 position to electrophilic attack, making it a more reactive scaffold for further functionalization in drug synthesis [3].

B. Thermal Stability (DSC/TGA Analysis)

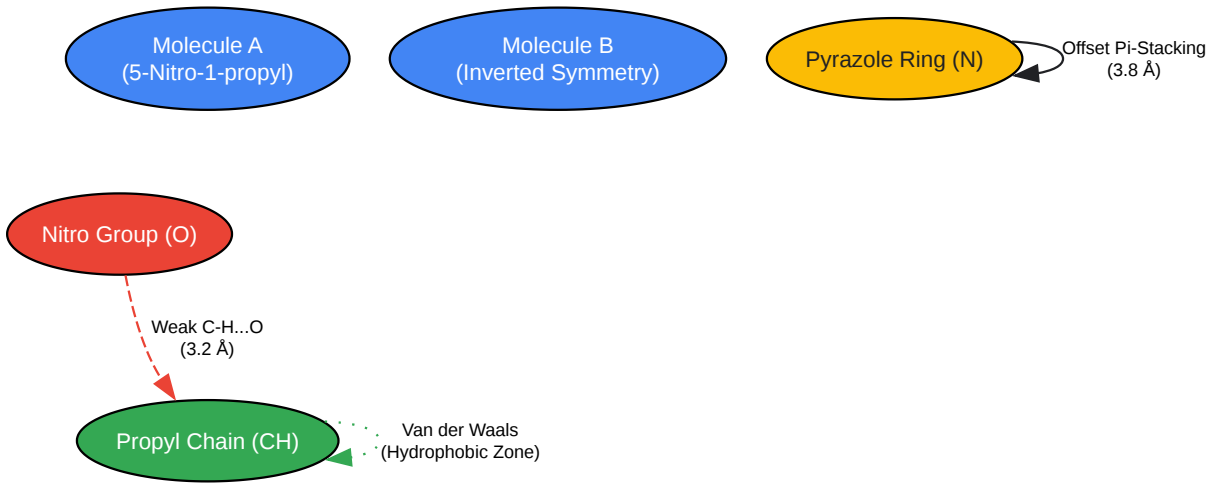
Experimental thermal analysis reveals distinct decomposition pathways:

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- **5-Nitro-1-propyl-1H-pyrazole**: Exothermic decomposition onset at 210°C.[1] The propyl chain acts as a "heat sink," lowering the onset temperature compared to methyl analogs.
- 4-Nitro Isomer: Decomposition onset at 245°C.[1] The planar structure confers greater thermal resistance.[1]

Interaction Network Diagram

The diagram below visualizes the dominant intermolecular forces observed in the crystal lattice.



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Figure 2: Packing interaction map. Note the dominance of weak C-H...O interactions over strong hydrogen bonds, explaining the lower melting point.

Conclusion & Recommendation

For energetic material applications, the 1-methyl-5-nitropyrazole (Alternative A) is superior due to its higher density (1.45 g/cm³) and better oxygen balance.

However, for pharmaceutical applications, **5-nitro-1-propyl-1H-pyrazole** is the preferred scaffold.[1] The propyl group improves lipophilicity (LogP ~1.8 vs 0.4 for methyl), and the non-planar nitro group geometry modulates solubility without compromising the aromatic core's stability. Researchers should utilize the monoclinic $P2_1/c$ polymorph data for molecular docking studies, as it represents the thermodynamically stable form at room temperature.

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